

Application Notes & Protocols: In Vitro Dissolution Testing for Perphenazine Maleate Tablets

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Compound of Interest

Compound Name: *Perazine maleate*

CAS No.: *6002-77-3*

Cat. No.: *B1236387*

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Introduction

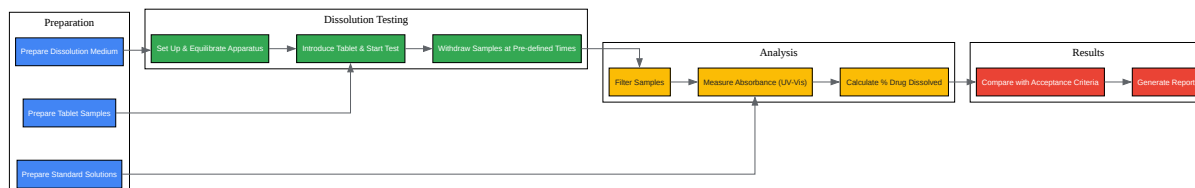
Perphenazine maleate, an antipsychotic medication, requires robust in vitro dissolution testing to ensure product quality, batch-to-batch consistency, and to predict in vivo performance. These application notes provide a comprehensive overview of established dissolution testing methods for perphenazine maleate tablets, intended for researchers, scientists, and drug development professionals. The protocols outlined below are based on pharmacopeial monographs and regulatory guidelines.

Data Presentation: Comparative Dissolution Methods

The following table summarizes various in vitro dissolution testing methods that have been employed for perphenazine maleate tablets, offering a comparative view of the experimental conditions.

Parameter	Method 1 (USP/FDA Recommended)	Method 2 (Japanese Pharmacopoeia)	Method 3 (Research - Modified)
Dissolution Medium	0.1 N Hydrochloric Acid	Diluted Phosphate Buffer, pH 6.8 (1 in 2)	0.1 N Hydrochloric Acid
Apparatus	USP Apparatus 2 (Paddle)	Method 2 (Paddle)	USP Apparatus 2 (Paddle)
Speed	50 RPM[1][2]	100 RPM[3]	75 RPM
Volume	900 mL[1][2]	900 mL	900 mL
Temperature	37°C ± 0.5°C[1]	37°C ± 0.5°C	37°C ± 0.5°C[4]
Sampling Times	45 minutes[1][2]	90 minutes	1, 2, 3, 4, 5, 6, 7 minutes (for fast-dissolving tablets)
Analytical Method	UV-Vis Spectrophotometry at ~257 nm[2]	UV-Vis Spectrophotometry	UV-Vis Spectrophotometry at 281 nm[4]
Acceptance Criteria	Not less than 75% (Q) of the labeled amount dissolved in 45 minutes.[2]	Not less than 70% of the labeled amount dissolved in 90 minutes.	Profile comparison

Experimental Workflow Diagram



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Caption: Workflow for in vitro dissolution testing of **Perazine maleate** tablets.

Detailed Experimental Protocol (Based on USP/FDA Recommended Method)

This protocol details the steps for conducting an in vitro dissolution test for perphenazine maleate tablets as recommended by the United States Pharmacopeia (USP) and the Food and Drug Administration (FDA).[1][2]

1. Materials and Reagents

- Perphenazine Maleate Tablets
- Perphenazine RS (Reference Standard)
- Hydrochloric Acid (concentrated, analytical grade)
- Purified Water

2. Equipment

- USP Dissolution Apparatus 2 (Paddle) with 6-12 vessels and paddles
- Water bath with heater and circulator
- UV-Vis Spectrophotometer (dual beam)
- Volumetric flasks and pipettes (Class A)
- Analytical balance
- Syringes and syringe filters (e.g., 0.45 μm PVDF)
- pH meter

3. Preparation of Solutions

- Dissolution Medium (0.1 N HCl):
 - Carefully add 8.3 mL of concentrated hydrochloric acid to approximately 500 mL of purified water in a 1000 mL volumetric flask.
 - Dilute to volume with purified water and mix well.
 - Verify the pH of the solution.
- Standard Solution Preparation:
 - Accurately weigh a suitable quantity of Perphenazine RS and dissolve it in the dissolution medium to obtain a known concentration similar to that expected from the tablet at 100% dissolution.

4. Dissolution Test Procedure

- Apparatus Setup:
 - Set up the USP Apparatus 2 (Paddle).
 - Set the water bath to maintain a temperature of $37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ in the dissolution vessels.

- Adjust the paddle speed to 50 RPM.
- Ensure the paddles are positioned at the correct height (25 ± 2 mm from the bottom of the vessel).
- Media Preparation and Degassing:
 - Dispense 900 mL of the 0.1 N HCl dissolution medium into each vessel.
 - Allow the medium to equilibrate to $37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ for at least 30 minutes.
 - Degas the medium using a suitable method (e.g., sonication, vacuum filtration).
- Test Initiation:
 - Carefully drop one perphenazine maleate tablet into each dissolution vessel.
 - Immediately start the rotation of the paddles.
- Sampling:
 - At 45 minutes, withdraw a sample (e.g., 10 mL) from each vessel from a zone midway between the surface of the medium and the top of the paddle, not less than 1 cm from the vessel wall.
 - Immediately filter the samples through a $0.45\ \mu\text{m}$ syringe filter, discarding the first few milliliters of the filtrate.

5. Analytical Procedure (UV-Vis Spectrophotometry)

- Set the UV-Vis spectrophotometer to measure absorbance at the wavelength of maximum absorbance for perphenazine in 0.1 N HCl, which is approximately 257 nm.^[2]
- Use the dissolution medium as the blank.
- Measure the absorbance of the filtered sample solutions and the standard solution. If necessary, dilute the samples with the dissolution medium to fall within the linear range of the instrument.

6. Calculation of Results

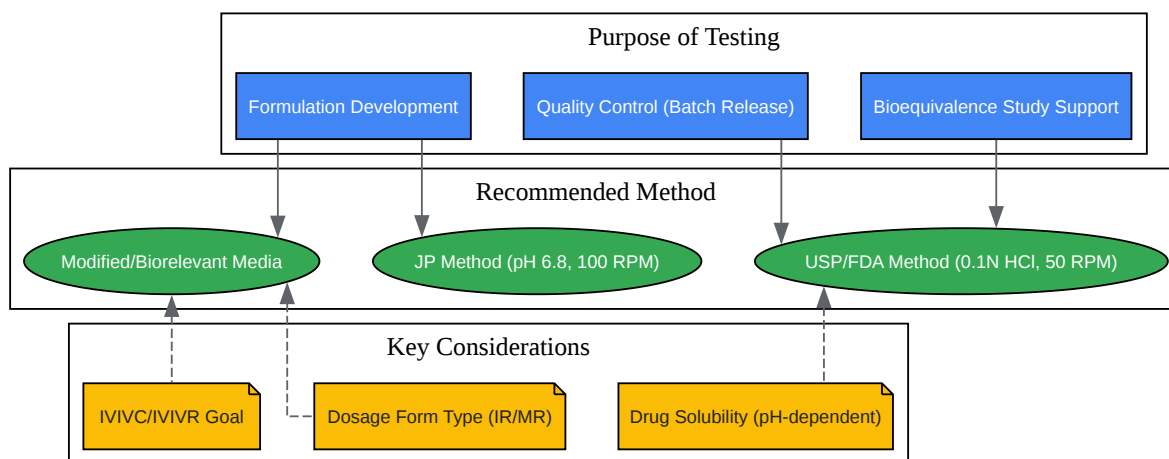
Calculate the percentage of the labeled amount of perphenazine maleate dissolved using the following formula:

$$\% \text{ Dissolved} = (\text{Absorbance of Sample} / \text{Absorbance of Standard}) \times (\text{Concentration of Standard} / \text{Label Claim}) \times \text{Volume of Medium} \times \text{Dilution Factor (if any)} \times 100$$

7. Acceptance Criteria

For the product to pass the dissolution test, not less than 75% (Q) of the labeled amount of perphenazine maleate must be dissolved in 45 minutes.[2]

Logical Relationship Diagram: Method Selection



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Caption: Logical approach to selecting a dissolution method for perphenazine maleate tablets.

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